

Subcellular Localization of BmCyclin L1: A Technical Guide

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Compound of Interest

Compound Name: *BM-cyclin*
CAS No.: *118277-12-6*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the subcellular localization of BmCyclin L1 in *Bombyx mori* (the domestic silkworm). The document details the nuclear localization of this protein, its interaction with binding partners, and its role in cell cycle regulation. Detailed experimental protocols and data are presented to facilitate further research and potential therapeutic development.

Core Findings: BmCyclin L1 is a Nuclear Protein

Studies have demonstrated that BmCyclin L1 is predominantly localized to the nucleus in *Bombyx mori* cells.[1] This localization is crucial for its function, as it forms a complex with BmCDK11A and BmCDK11B, which are also nuclear proteins.[1] The nuclear import of BmCyclin L1 is mediated by a nuclear localization signal (NLS) identified within its amino acid sequence.[1] The formation of the BmCyclin L1-BmCDK11A/B complex in the nucleus is integral to its role in regulating cell cycle progression.[1]

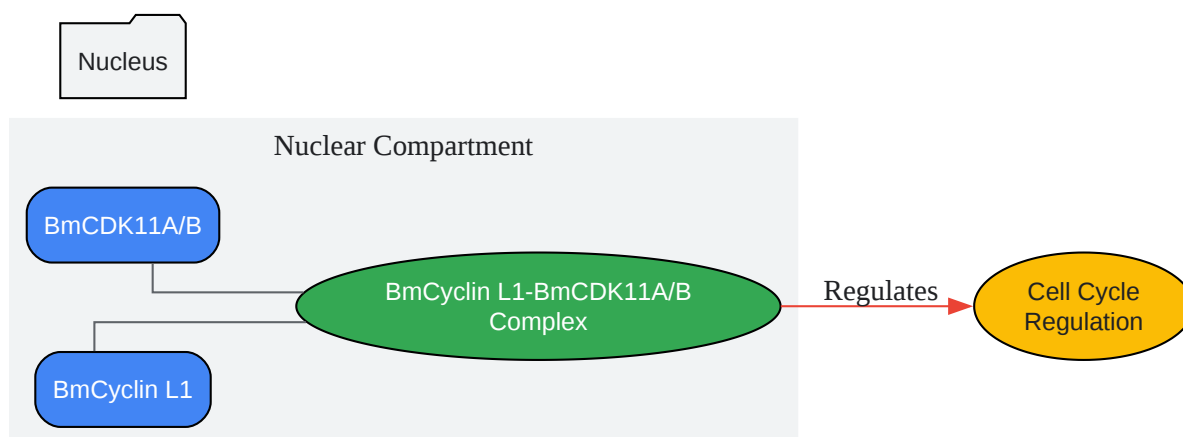
Data Presentation

The following table summarizes the key proteins involved in the BmCyclin L1 pathway and their established subcellular localizations and functions. While microscopy has confirmed the nuclear localization of BmCyclin L1, precise quantitative data on the percentage of nuclear versus cytoplasmic protein is not extensively available in the reviewed literature.

Protein	Organism	Subcellular Localization	Function	Reference
BmCyclin L1	Bombyx mori	Nucleus	Cell Cycle Regulation, Forms a complex with BmCDK11A/B	[1]
BmCDK11A	Bombyx mori	Nucleus	Cell Cycle Regulation, Interacts with BmCyclin L1	[1]
BmCDK11B	Bombyx mori	Nucleus	Cell Cycle Regulation, Interacts with BmCyclin L1	[1]

Signaling Pathway and Logical Relationships

The interaction between BmCyclin L1 and its CDK partners, and their subsequent impact on the cell cycle, can be visualized as a direct signaling pathway.



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Caption: BmCyclin L1 and BmCDK11A/B co-localize in the nucleus to form a functional complex that regulates the cell cycle.

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on the methods described in the primary literature and are supplemented with standard laboratory procedures.

Cell Culture of Bombyx mori BmN-SWU1 Cells

This protocol outlines the maintenance of the Bombyx mori ovarian cell line, BmN-SWU1, which is commonly used for studying BmCyclin L1.

Materials:

- Grace's Insect Medium, supplemented with 10% Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution (100 U/mL penicillin, 100 µg/mL streptomycin)
- Bombyx mori BmN-SWU1 cell line
- 25 cm² cell culture flasks

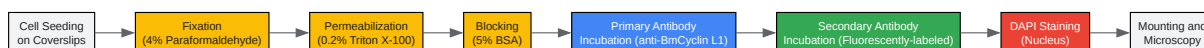
- Incubator at 27°C

Procedure:

- Culture BmN-SWU1 cells in 25 cm² flasks containing Grace's Insect Medium supplemented with 10% FBS and penicillin-streptomycin.
- Maintain the cells in an incubator at a constant temperature of 27°C.
- Subculture the cells every 3-4 days or when they reach 80-90% confluency.
- To subculture, detach the cells by gentle pipetting, centrifuge at 500 x g for 5 minutes, and resuspend the cell pellet in fresh medium at the desired seeding density.

Immunofluorescence Staining for Subcellular Localization

This protocol details the steps for visualizing the subcellular localization of BmCyclin L1 using immunofluorescence microscopy.



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References

- [1. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
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